

Procion Red MX-8B: A Comprehensive Laboratory Safety and Handling Guide

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Compound of Interest

Compound Name: Procion red MX 8B

Cat. No.: B116563

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling precautions for Procion Red MX-8B, a reactive azo dye, in a laboratory setting. Adherence to these guidelines is crucial to ensure a safe working environment and minimize potential health risks.

Hazard Identification and Classification

Procion Red MX-8B is classified as a hazardous substance. The primary routes of exposure are inhalation of dust particles, skin contact, and eye contact. While considered to have low acute oral toxicity, it is an irritant and a potential sensitizer.

Potential Health Effects:

- **Eye Contact:** Causes irritation. Direct contact can result in redness, itching, or a burning sensation.
- **Skin Contact:** May cause skin irritation, and prolonged or repeated contact can lead to allergic skin reactions.^[1] It is not likely to be absorbed through the skin in significant amounts.
- **Inhalation:** Inhalation of dust may cause respiratory tract irritation.^{[1][2]} Repeated or prolonged exposure to high concentrations of dust from some reactive dyes, including

Procion types, has been associated with respiratory sensitization, leading to symptoms such as coughing, chest tightness, and asthmatic wheezing in sensitized individuals.[3]

- Ingestion: May be harmful if swallowed.[1] However, the acute oral LD50 in rats is greater than 5 g/kg, indicating low acute toxicity via ingestion.

Quantitative Toxicological and Physical Data

The following tables summarize the key quantitative data available for Procion Red MX-8B and related Procion MX dyes.

Toxicological Data	
Parameter	Value
Acute Oral LD50 (Rat)	> 2000 mg/kg[2][3]
Skin Irritation	Non-irritant to slightly irritating[3]
Eye Irritation	Irritant[1][3]

Physical and Chemical Properties	
Property	Value
Appearance	Red odorless powder[4]
Solubility in Water	50 g/L
Boiling Point	Not applicable
Vapor Pressure	No data available
Specific Gravity	About 1.6
Stability	Stable under normal conditions[2]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to minimize exposure risk.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following are general recommendations:

- Eye Protection: Chemical safety goggles with side shields are mandatory.[\[1\]](#)[\[5\]](#)
- Hand Protection: Wear suitable disposable gloves (e.g., nitrile) to prevent skin contact and staining.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Body Protection: A lab coat, apron, or coveralls should be worn to prevent contamination of personal clothing.[\[7\]](#)
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities that may generate dust, a suitable mask with a particle filter or a NIOSH-approved respirator should be used.[\[3\]](#)[\[5\]](#)

Engineering Controls

- Ventilation: Work in a well-ventilated area. Use local exhaust ventilation to keep airborne dust concentrations to a minimum.[\[1\]](#)[\[2\]](#)

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Wash hands thoroughly with soap and water after handling the dye, before breaks, and at the end of the workday.[\[2\]](#)[\[7\]](#)
- Immediately remove and launder any contaminated clothing.[\[1\]](#)[\[7\]](#)

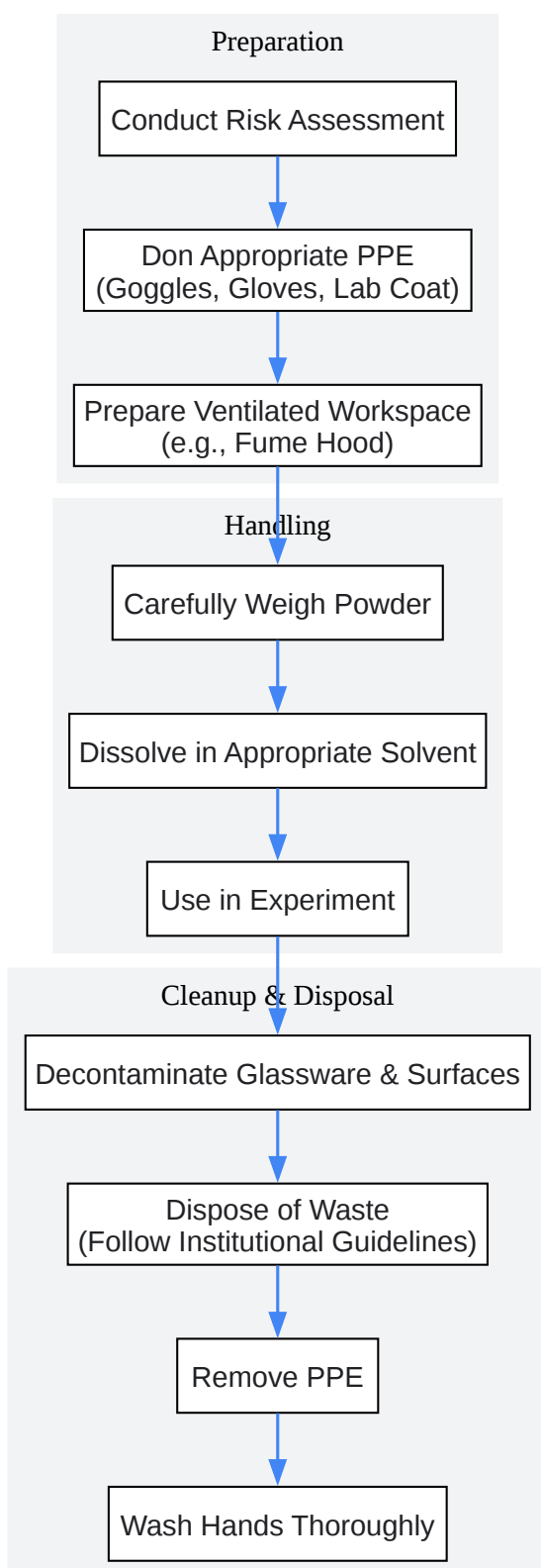
Storage

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)[\[3\]](#)

- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates a standard workflow for safely handling Procion Red MX-8B in a laboratory setting.



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Caption: Safe handling workflow for Procion Red MX-8B.

Emergency Procedures and First Aid

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

First-Aid Measures

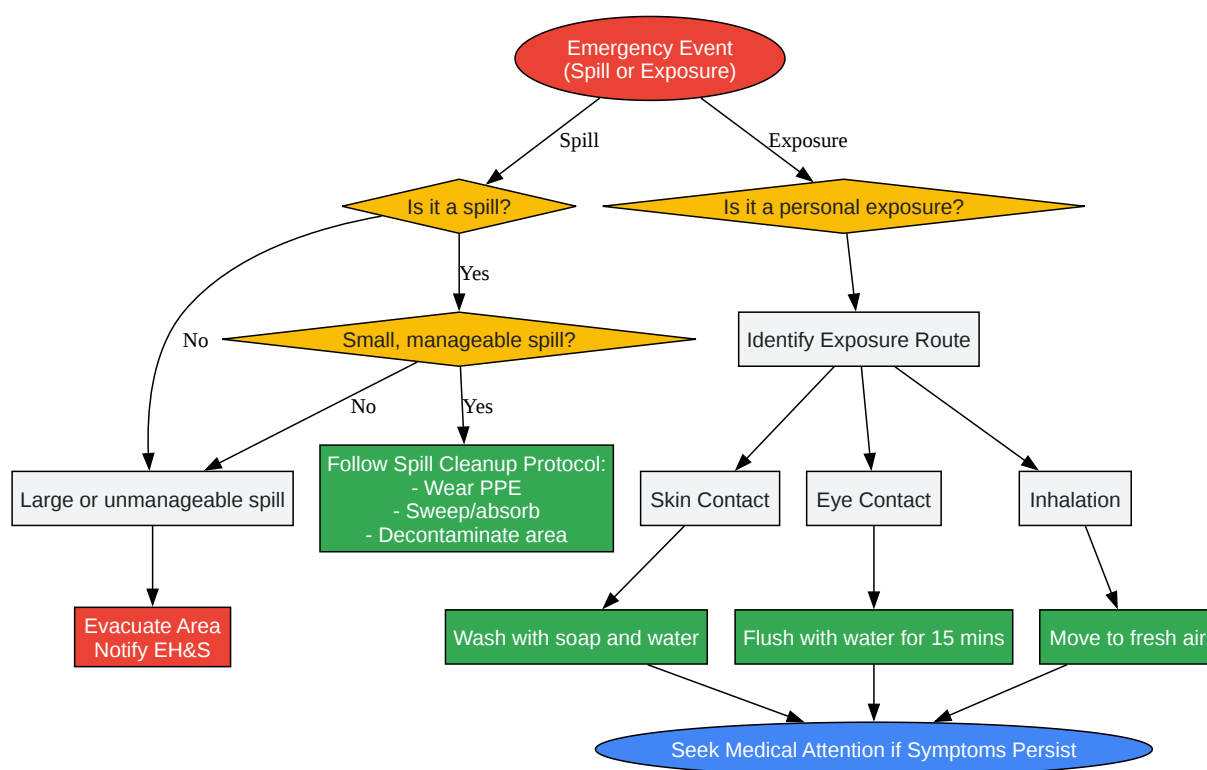
Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.[1][2]
Skin Contact	Remove contaminated clothing. Wash affected area thoroughly with soap and plenty of water. If skin irritation or an allergic reaction occurs, seek medical advice.[1][2]
Inhalation	Move the victim to fresh air. If respiratory symptoms such as coughing or difficulty breathing develop, consult a physician.[2][3]
Ingestion	Rinse mouth thoroughly with water. Give one or two glasses of water to drink. Do NOT induce vomiting. If gastrointestinal symptoms develop, seek medical attention. Never give anything by mouth to an unconscious person.[2][3]

Accidental Release Measures

- **Small Spills:** Wear appropriate PPE. Sweep up the powder, avoiding dust generation. The material can be mixed with a moist absorbent and shoveled into a suitable waste container. Clean the spill area with soap and water.[3]
- **Large Spills:** Evacuate the area. Prevent further leakage if it is safe to do so. Wear full protective equipment, including respiratory protection. Follow the same cleanup procedure as for small spills.

Emergency Response Decision Pathway

The following flowchart outlines the decision-making process in the event of an emergency involving Procion Red MX-8B.



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Caption: Emergency response flowchart for Procion Red MX-8B.

Fire and Explosion Hazard Data

- **Flammability:** Procion Red MX-8B is not flammable under normal conditions. However, as a fine powder, it may form explosive dust clouds in the air.[4]
- **Extinguishing Media:** Use water spray, foam, carbon dioxide, or dry chemical extinguishers. [3]
- **Fire-Fighting Procedures:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[2][3]
- **Hazardous Combustion Products:** Combustion may produce carbon oxides, nitrogen oxides, sulfur oxides, and halogen acids.

Disposal Considerations

Discarded Procion Red MX-8B is not classified as a hazardous waste under RCRA, 40 CFR 261. However, disposal should be in accordance with all applicable federal, state, and local regulations. Empty containers may retain product residue and should be handled with the same precautions as the product itself.

This guide is intended to provide comprehensive safety information. Always refer to the specific Safety Data Sheet (SDS) for the product you are using and consult with your institution's Environmental Health and Safety (EH&S) department for any specific questions or concerns.

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